

Chemical and physical properties of Hydroflumethiazide-13CD2

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Compound of Interest

Compound Name: Hydroflumethiazide-13CD2

Cat. No.: B564945

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An In-depth Technical Guide to Hydroflumethiazide-13CD2

This guide provides a comprehensive overview of the chemical and physical properties, analytical methodologies, and biological context of **Hydroflumethiazide-13CD2**. It is intended for researchers, scientists, and professionals in the field of drug development and analysis who require detailed technical information on this isotopically labeled compound.

Core Chemical and Physical Properties

Hydroflumethiazide-13CD2 is the isotopically labeled version of Hydroflumethiazide, a thiazide diuretic. The labeling with Carbon-13 and Deuterium makes it an ideal internal standard for quantitative analysis of the parent compound in various biological matrices using mass spectrometry.

Quantitative Data Summary

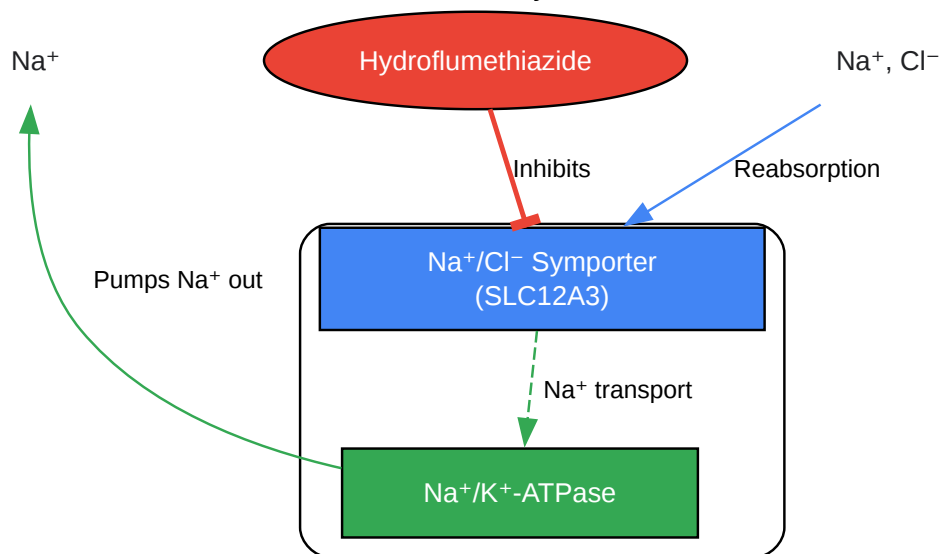
The key chemical and physical properties of **Hydroflumethiazide-13CD2** and its parent compound, Hydroflumethiazide, are summarized below for direct comparison.

Property	Hydroflumethiazide-13CD2	Hydroflumethiazide
Formal Name	6-(trifluoromethyl)-3,4-dihydro-2H-benzo[e][1][2][3]thiadiazine-7-sulfonamide-3- ¹³ C-3,3-d ₂ 1,1-dioxide[4]	1,1-dioxo-6-(trifluoromethyl)-3,4-dihydro-2H-1λ ⁶ ,2,4-benzothiadiazine-7-sulfonamide[5]
CAS Number	1189877-11-9	135-09-1
Molecular Formula	C ₇ [¹³ C]H ₆ D ₂ F ₃ N ₃ O ₄ S ₂	C ₈ H ₈ F ₃ N ₃ O ₄ S ₂
Molecular Weight	334.3	331.3 g/mol
Physical Description	Solid	White to cream-colored, finely divided, crystalline powder
Purity	≥99% deuterated forms (d ₁ -d ₂)	Typically ≥98%
Solubility	Soluble in DMSO and Methanol	Soluble in acetone (>100 mg/ml), methanol (58 mg/ml), acetonitrile (43 mg/ml), and dilute alkali. Sparingly soluble in water (0.3 mg/ml) and ether (0.2 mg/ml).

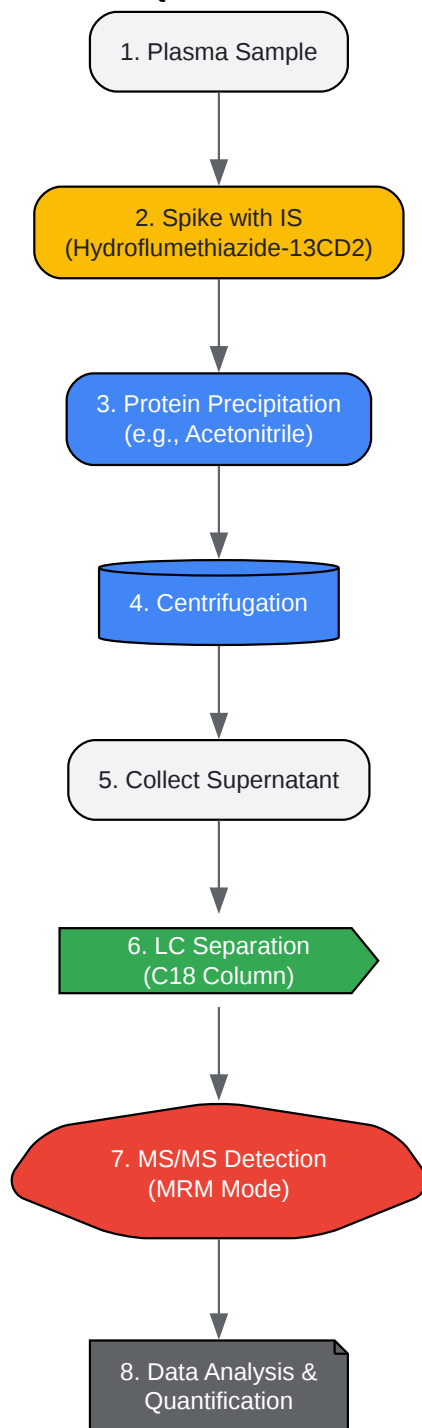
Mechanism of Action: Diuretic Effect

Hydroflumethiazide, the parent compound, is a thiazide diuretic that primarily acts on the kidneys to increase water excretion. Its mechanism involves the inhibition of the sodium-chloride (Na⁺/Cl⁻) symporter located in the distal convoluted tubule of the nephron. By blocking this transporter, Hydroflumethiazide prevents the reabsorption of sodium and chloride ions from the tubular fluid back into the blood. This leads to a higher concentration of solutes in the tubule, which in turn reduces the osmotic gradient for water reabsorption, resulting in diuresis (increased urine output). This diuretic action is beneficial in managing conditions like hypertension and edema.

Mechanism of Action of Hydroflumethiazide



LC-MS/MS Quantification Workflow

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Address: 3281 E Guasti Rd

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